

# Essential Safety and Logistical Information for Handling HBI-2375

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## Compound of Interest

Compound Name: HBI-2375  
Cat. No.: B15587631

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This document provides immediate, essential guidance for the safe handling, operation, and disposal of **HBI-2375**, a first-in-class, selective inhibitor of the MLL1-WDR5 interaction. Given the absence of a specific Material Safety Data Sheet (MSDS), **HBI-2375** should be handled as a potent, potentially hazardous compound. The following procedures are based on established guidelines for managing cytotoxic and high-potency active pharmaceutical ingredients (HPAPIs).

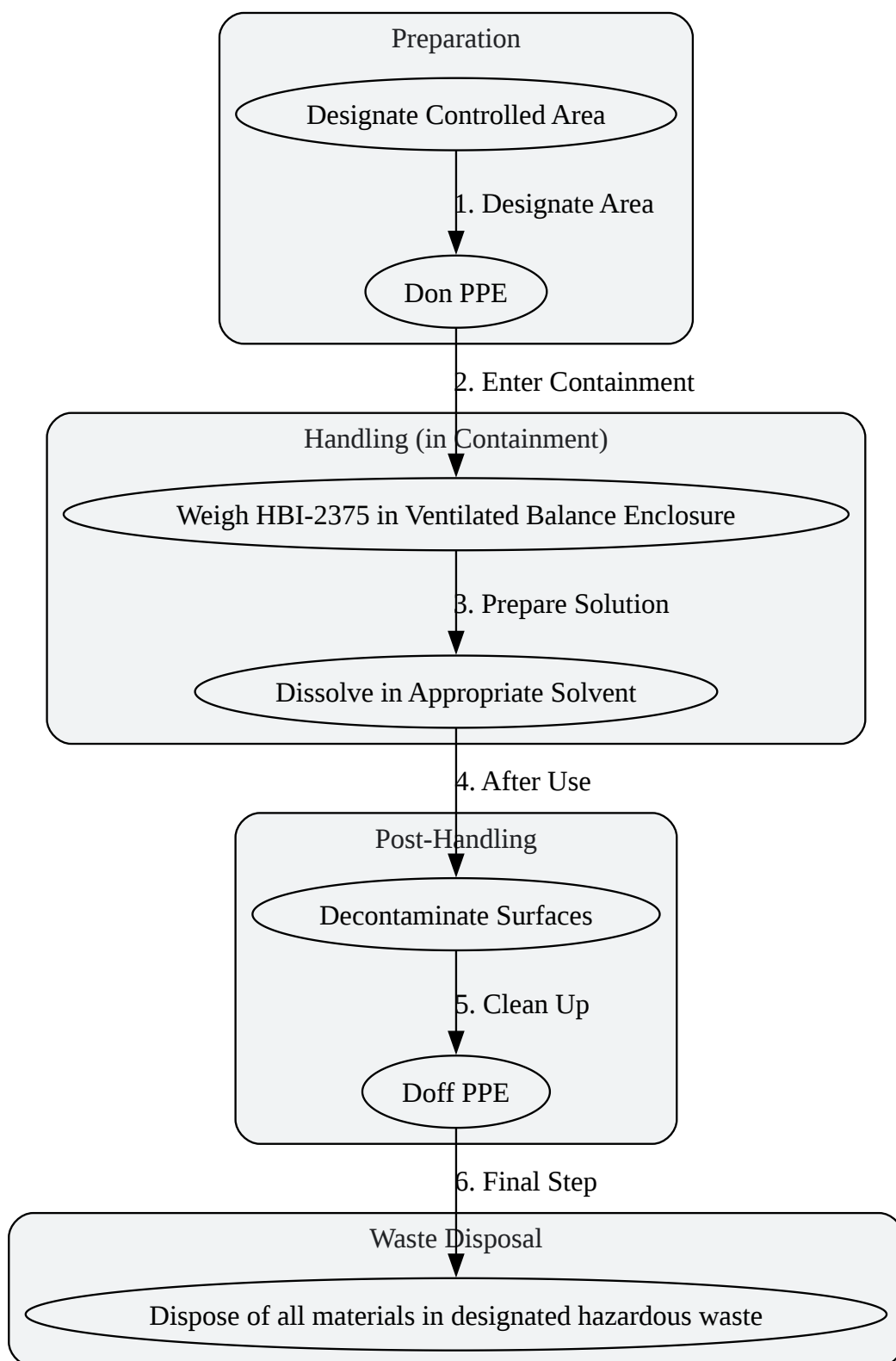
## Personal Protective Equipment (PPE)

All personnel must use the following personal protective equipment when handling **HBI-2375**. This is considered the minimum requirement, and a site-specific risk assessment should be conducted to determine if additional measures are necessary.

PPE Category	Item	Specifications and Use
Hand Protection	Double Gloves	Wear two pairs of chemotherapy-rated nitrile gloves. Change the outer glove immediately upon contamination.
Body Protection	Disposable Gown	A disposable, solid-front gown with tight-fitting cuffs should be worn. Ensure it is resistant to chemical permeation.
Respiratory Protection	NIOSH-approved Respirator	For handling powders or creating aerosols, a powered air-purifying respirator (PAPR) or a fit-tested N95 respirator is required.
Eye Protection	Safety Goggles	Use chemical splash goggles that provide a complete seal around the eyes.
Face Protection	Face Shield	A face shield should be worn in conjunction with safety goggles, especially when there is a risk of splashes or aerosol generation.

## Operational Plan: Safe Handling and Weighing

Handling of **HBI-2375**, particularly in its powdered form, must be performed in a designated and controlled environment to minimize exposure risk.



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Caption: **HBI-2375** inhibits the MLL1-WDR5 interaction.

Disclaimer: This information is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be trained in the safe handling of potent compounds and should adhere to their institution's specific safety protocols.

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